

5-Methylfurfural CAS number and chemical identifiers

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Compound of Interest

Compound Name: 5-Methylfurfural

Cat. No.: B050972

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5-Methylfurfural: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methylfurfural is a naturally occurring organic compound found in a variety of heat-processed foods and is a key flavoring agent.^{[1][2]} Beyond its role in food science, it serves as a valuable intermediate in the synthesis of various fine chemicals and pharmaceuticals. This technical guide provides an in-depth overview of **5-Methylfurfural**, focusing on its chemical identity, synthesis, purification, and analytical methods. While detailed signaling pathway information for **5-Methylfurfural** is currently limited in scientific literature, this guide will touch upon its known biological activities and draw comparisons with the extensively studied, structurally similar compound, 5-Hydroxymethylfurfural (HMF).

Chemical Identifiers and Properties

5-Methylfurfural is well-characterized by a range of chemical identifiers crucial for research and regulatory purposes. These identifiers, along with key physicochemical properties, are summarized in the table below.

Identifier/Property	Value
CAS Number	620-02-0
IUPAC Name	5-methylfuran-2-carbaldehyde
Chemical Formula	C ₆ H ₆ O ₂
Molecular Weight	110.11 g/mol
SMILES String	<chem>CC1=CC=C(O1)C=O</chem>
InChI Key	OUDFNZMQXZILJD-UHFFFAOYSA-N
Appearance	Clear colorless to light yellow liquid
Boiling Point	187 °C
Density	~1.107 g/mL at 25 °C

Synthesis and Purification

The synthesis of **5-Methylfurfural** can be achieved through various methods, with the acid-catalyzed dehydration of sugars being a common approach. A well-documented laboratory-scale synthesis involves the treatment of sucrose with hydrochloric acid.

Experimental Protocol: Synthesis from Sucrose

This protocol is adapted from a procedure published in Organic Syntheses.

Materials:

- Sucrose
- Concentrated Hydrochloric Acid (32%)
- Benzene
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Ice

Procedure:

- In a large round-bottomed flask, dissolve 1 kg of sucrose in 6 L of 32% hydrochloric acid, pre-heated to 50°C.
- Rapidly heat the solution to 70-72°C and maintain this temperature for 10 minutes.
- Immediately pour the hot, dark-colored solution onto 3 kg of cracked ice in a suitable container, preferably within a fume hood.
- After cooling, filter the acidic liquid by suction to remove the formed humins (insoluble polymeric byproducts).
- Wash the collected humins with water and then with benzene.
- Extract the filtrate and aqueous washings with benzene.
- Combine the benzene extracts and wash them with water.
- Dry the benzene solution over anhydrous magnesium sulfate or sodium sulfate.
- Remove the benzene by distillation.
- The crude **5-Methylfurfural** is then purified by vacuum distillation, collecting the fraction at 83–85°C/15 mm Hg.

Purification Techniques

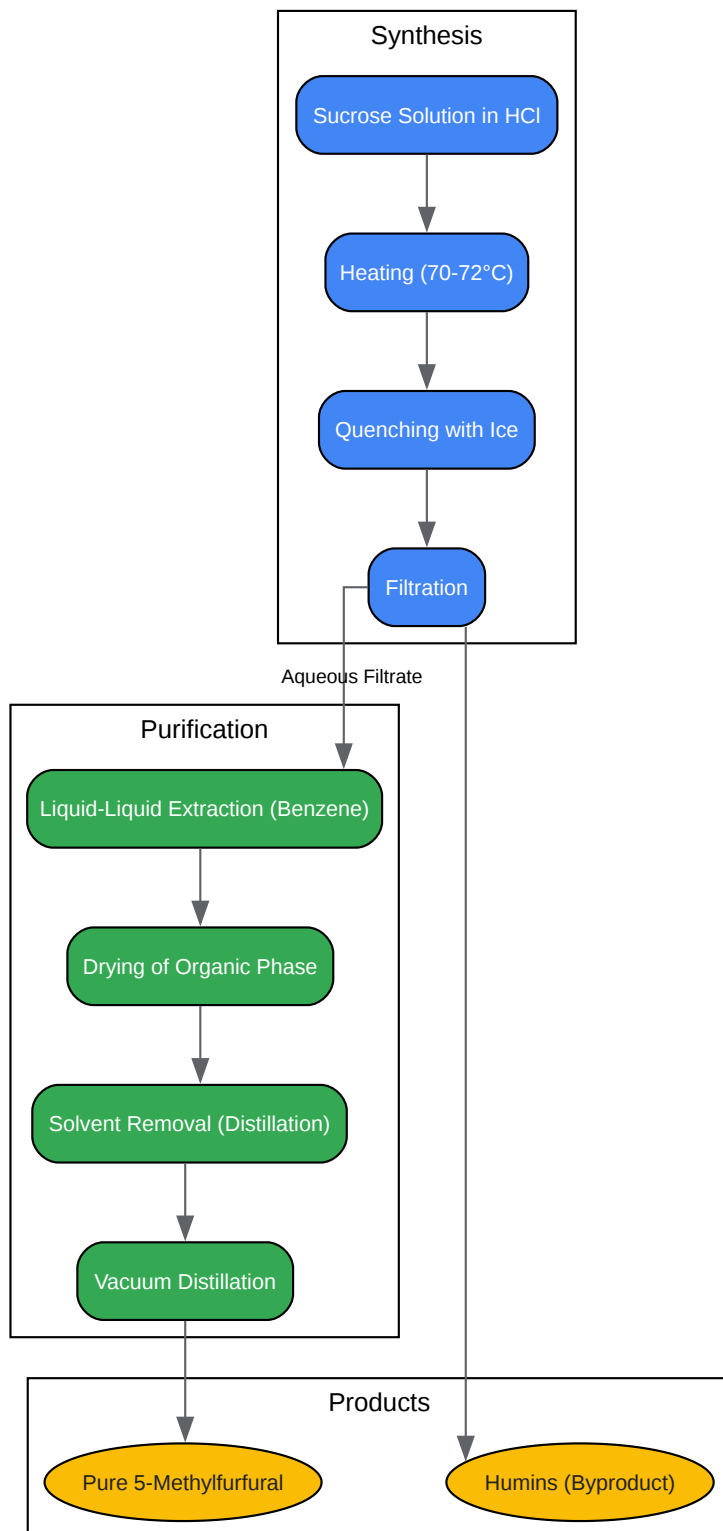
Effective purification of **5-Methylfurfural** is critical to remove byproducts and achieve high purity for research and development applications. Common techniques include:

- **Distillation:** As described in the synthesis protocol, vacuum distillation is a highly effective method for purifying **5-Methylfurfural** due to its relatively high boiling point.
- **Liquid-Liquid Extraction:** This technique is employed to separate **5-Methylfurfural** from aqueous reaction mixtures using an immiscible organic solvent like benzene or ethyl acetate. The efficiency of extraction can be influenced by the choice of solvent and the pH of the aqueous phase.

- Crystallization: For the related compound 5-Hydroxymethylfurfural (HMF), crystallization at low temperatures from solvents like methyl tert-butyl ether (MTBE) is a common purification method. This technique could potentially be adapted for **5-Methylfurfural**.

The following diagram illustrates a general workflow for the synthesis and purification of **5-Methylfurfural**.

Synthesis and Purification of 5-Methylfurfural

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Caption: A workflow diagram illustrating the key stages in the synthesis and purification of **5-Methylfurfural** from sucrose.

Analytical Methods

Accurate and sensitive analytical methods are essential for the quantification of **5-Methylfurfural** in various matrices, from reaction mixtures to food products. A commonly employed technique is:

- Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS): This method is highly effective for the determination of volatile and semi-volatile compounds like **5-Methylfurfural**. HS-SPME allows for the extraction and concentration of the analyte from the sample matrix, followed by separation and detection by GC-MS. Isotope dilution techniques can be used to improve the accuracy and precision of quantification.

Biological Activity and Signaling Pathways

The biological activities of **5-Methylfurfural** are not as extensively studied as those of its close analog, 5-Hydroxymethylfurfural (HMF). What is known is that **5-Methylfurfural** is recognized as a flavoring agent and has been identified as an inhibitor of the enzyme acetolactate synthase.^[1]

In contrast, HMF has been the subject of numerous studies investigating its biological effects. These studies have revealed that HMF possesses anti-inflammatory, antioxidant, and antiviral properties. The mechanisms underlying these effects have been linked to the modulation of several key cellular signaling pathways, including:

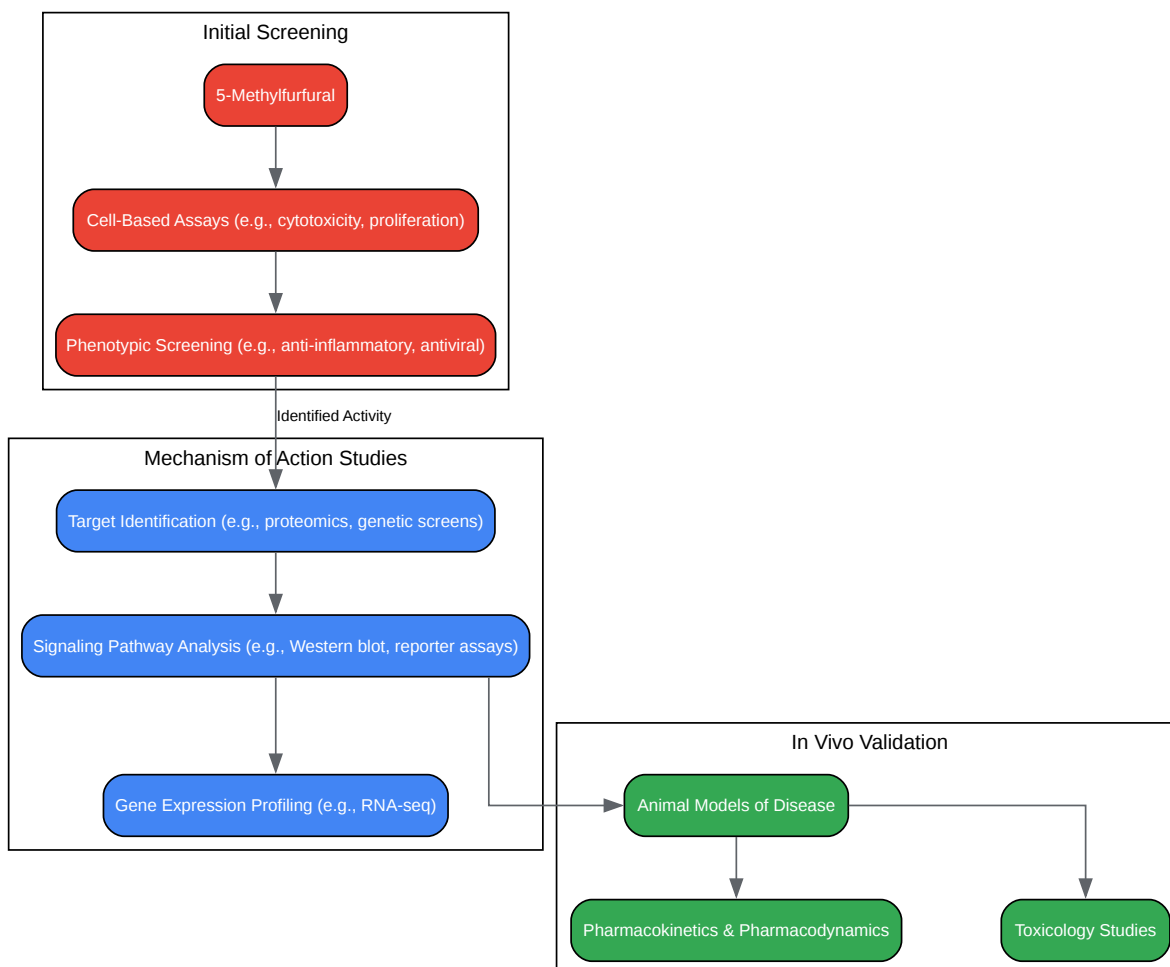
- MAPK (Mitogen-Activated Protein Kinase) Pathway: HMF has been shown to suppress the phosphorylation of key proteins in the MAPK pathway, which is involved in cellular responses to a variety of stimuli and plays a critical role in inflammation.
- NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Pathway: HMF can inhibit the activation of NF- κ B, a protein complex that controls the transcription of DNA, cytokine production, and cell survival. Inhibition of this pathway is a key mechanism for its anti-inflammatory effects.

- mTOR (mammalian Target of Rapamycin) Pathway: HMF has been observed to affect the mTOR signaling pathway, which is a central regulator of cell growth, proliferation, and metabolism.
- RIG-I (Retinoic acid-Inducible Gene I) -mediated Interferon Production: In the context of antiviral activity, HMF has been found to modulate the RIG-I signaling pathway, which is crucial for the innate immune response to viral infections.[3]

Due to the structural similarity between **5-Methylfurfural** and HMF, it is plausible that **5-Methylfurfural** may exhibit similar biological activities. However, dedicated research is required to elucidate the specific cellular targets and signaling pathways directly affected by **5-Methylfurfural**. At present, there is insufficient data to construct a detailed signaling pathway diagram for **5-Methylfurfural** as per the mandatory visualization requirement. Researchers are encouraged to investigate this area to fill the existing knowledge gap.

The following diagram illustrates a generalized logical flow for investigating the biological activity of a compound like **5-Methylfurfural**, from initial screening to mechanism of action studies.

Logical Workflow for Investigating Biological Activity

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Caption: A logical workflow for the investigation of the biological activity and mechanism of action of **5-Methylfurfural**.

Conclusion

5-Methylfurfural is a well-characterized compound with established methods for its synthesis, purification, and analysis. Its role as a synthetic intermediate suggests potential for its application in drug development and other areas of chemical research. While its own biological activities and mechanisms of action are yet to be fully elucidated, the extensive research on the closely related 5-Hydroxymethylfurfural provides a strong foundation and rationale for future investigations into the therapeutic potential of **5-Methylfurfural**. Further studies are warranted to explore its interactions with cellular signaling pathways and to unlock its full potential in medicinal chemistry and other scientific disciplines.

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